

An In-depth Technical Guide on 3-Ethyl-2,4-dimethylpentane: Molecular Properties

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Compound of Interest

Compound Name: 3-Ethyl-2,4-dimethylpentane

Cat. No.: B094175

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This guide provides essential molecular information for **3-Ethyl-2,4-dimethylpentane**, tailored for researchers, scientists, and drug development professionals. The following sections detail the compound's molecular formula and weight, presented in a clear, tabular format for ease of reference.

Molecular Data Summary

The fundamental molecular properties of **3-Ethyl-2,4-dimethylpentane** are summarized in the table below. This data is critical for a variety of applications, including analytical chemistry, reaction stoichiometry, and material characterization.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₂₀	[1][2][3][4][5]
Molecular Weight	128.2551 g/mol	[1]
Molar Mass	128.26 g/mol	[6]

Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the chemical name, its corresponding molecular formula, and its calculated molecular weight. This visualization provides a clear workflow for understanding how the identity of a chemical compound relates to its fundamental physical properties.

3-Ethyl-2,4-dimethylpentane

has formula

Molecular Formula
C₉H₂₀

results in

Molecular Weight
128.2551 g/mol[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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